

Essential Safety and Logistical Information for Handling 1,2-Hexadiene

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Compound of Interest

Compound Name: 1,2-Hexadiene

Cat. No.: B15491585

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Disclaimer: A specific Safety Data Sheet (SDS) for **1,2-Hexadiene** (CAS 592-44-9) was not readily available in the conducted searches. The following information is based on the limited physical and chemical data available for **1,2-Hexadiene** and general safety protocols for handling highly flammable liquid hydrocarbons. This guidance is for informational purposes only and should not replace a substance-specific SDS. Always consult a comprehensive and verified SDS for **1,2-Hexadiene** before any handling, storage, or disposal.

Physical and Chemical Properties of 1,2-Hexadiene

Limited quantitative data for **1,2-Hexadiene** has been compiled from various sources. It is crucial to verify this information with a certified SDS before use.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀	[1]
Molecular Weight	82.146 g/mol	[1]
Boiling Point	76.3°C at 760 mmHg	[1]
Density	0.677 g/mL	[1]
Flash Point	-16.4 ± 11.9 °C (Predicted)	[1]
Vapor Pressure	111.5 ± 0.1 mmHg at 25°C (Predicted)	[1]
Refractive Index	1.402	[1]

General Safety and Handling Protocols for Flammable Liquid Hydrocarbons

The following are general operational procedures for handling volatile and flammable liquid hydrocarbons. These should be adapted to the specific substance and laboratory conditions based on a thorough risk assessment and the guidance of a specific SDS.

Engineering Controls:

- Always handle **1,2-Hexadiene** in a well-ventilated area, preferably within a certified chemical fume hood to minimize the accumulation of flammable vapors.[2][3]
- Ensure that an ABC-rated fire extinguisher, safety shower, and eyewash station are readily accessible in the immediate work area.[2][4]
- All equipment used for transferring or handling the substance must be properly bonded and grounded to prevent static electricity buildup, which can be an ignition source.[5]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles are mandatory.[4] A face shield should also be worn when there is a significant risk of splashing.[6]

- Skin Protection: Wear flame-resistant lab coats.[7] Neoprene or nitrile rubber gloves are recommended for handling organic solvents.[4] Ensure gloves are compatible with **1,2-Hexadiene** by consulting the manufacturer's specifications.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.

Handling and Storage:

- Keep containers of **1,2-Hexadiene** tightly closed when not in use.[2]
- Store in a dedicated, well-ventilated flammable liquids storage cabinet, away from heat, sparks, open flames, and strong oxidizing agents.[7][8]
- Avoid heating flammable liquids with an open flame.[5] Use heating mantles, steam baths, or other controlled heating sources.
- Use only non-sparking tools when opening or handling containers.

Emergency Procedures

- Spills: In the event of a spill, immediately evacuate the area and eliminate all ignition sources.[9] Use non-combustible absorbent materials like sand or vermiculite to contain the spill.[9] Do not use paper towels, as they are combustible.[2] Place the absorbed material in a sealed container for disposal as hazardous waste.[2]
- Fire: For a small fire, use a dry chemical (ABC) or carbon dioxide fire extinguisher.[3] Do not use water, as it may spread the flammable liquid. If the fire is large or cannot be controlled, evacuate the area and call emergency services.[9]

First Aid Measures

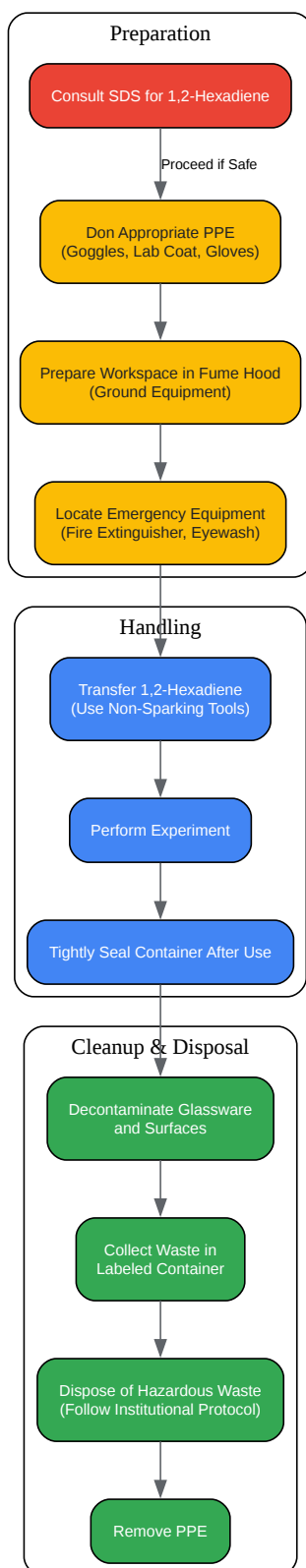
- Inhalation: Move the affected person to fresh air immediately.[2] If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[4] Seek medical attention if irritation persists.[4]

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting.[\[10\]](#) If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[10\]](#)

Disposal Plan

- All waste containing **1,2-Hexadiene** must be treated as hazardous waste.
- Collect waste in a properly labeled, sealed, and compatible container.[\[11\]](#)
- Do not dispose of **1,2-Hexadiene** down the drain.[\[8\]](#)
- Arrange for disposal through your institution's environmental health and safety office or a licensed hazardous waste disposal company.[\[12\]](#)

Experimental Workflow for Safe Handling of 1,2-Hexadiene



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